

An In-depth Technical Guide to the Safe Handling of Bismarck Brown Powder

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Compound of Interest

Compound Name: *Bismark Brown*

Cat. No.: *B1196899*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for Bismarck Brown powder, a diazo dye utilized in various laboratory and industrial applications, including histological staining.^{[1][2][3]} Adherence to these guidelines is crucial to mitigate potential risks and ensure a safe working environment.

Chemical and Physical Properties

Bismarck Brown Y, also known as C.I. 21000 or Basic Brown 1, is a brown powder that is soluble in water and ethanol.^{[4][5]} It is an azo dye that has been in use since its first description in 1863.^[3]

Property	Value
Chemical Formula	<chem>C18H18N8·2HCl</chem> [1]
Molecular Weight	419.31 g/mol
Appearance	Light brown to burgundy or dark brown to black powder [4] [6]
Odor	Odorless [4] [6]
Solubility	Soluble in water [1] [4]
Melting Point	>300 °C [1]
pH	Neutral to slightly acidic solutions preferred [5]
Absorption Maximum	457-463 nm [4] [7]

Hazard Identification and Classification

Bismarck Brown Y is considered a hazardous substance by some classifications and should be handled with caution.[\[2\]](#) The primary hazards are associated with ingestion and skin contact, with some evidence suggesting it may cause eye irritation.[\[2\]](#)[\[8\]](#)

GHS Classification: While some sources state that the substance does not meet the criteria for classification, others indicate the following potential hazards[\[9\]](#)[\[10\]](#):

- Eye Irritation (Category 2)
- Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 4[\[11\]](#)

Hazard Statements:

- H319: Causes serious eye irritation.
- H413: May cause long lasting harmful effects to aquatic life.[\[11\]](#)

Precautionary Statements:

- P264: Wash hands thoroughly after handling.

- P273: Avoid release to the environment.[11]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[11]

Toxicological Data

Comprehensive toxicological data for Bismarck Brown Y is not readily available in many standard databases.[4][8] However, some aquatic toxicity data has been reported.

Test	Species	Result	Exposure Time
LC50	Danio rerio (Zebra fish)	> 100 mg/L	96 h
EC50	Daphnia magna (Water flea)	ca. 1.24 mg/L	48 h
EC50	Activated sludge	> 10,000 mg/L	3 h

Source: ChemicalBook Safety Data Sheet[11]

Studies on Western clawed frog (*Silurana tropicalis*) embryos indicated that while not lethal, Bismarck Brown Y significantly induced malformations at high concentrations.[12]

Experimental Protocols and Handling Procedures

4.1. Engineering Controls

- Work in a well-ventilated area. Use process enclosures, local exhaust ventilation, or other engineering controls to keep airborne levels below recommended exposure limits.[8]

- Ensure that dust-handling systems are designed to prevent the escape of dust into the work area.[13]
- Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of use or handling.[13][14]

4.2. Personal Protective Equipment (PPE)

A comprehensive PPE program should be implemented. The following are minimum requirements for handling Bismarck Brown powder:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[11] A face shield may be necessary for tasks with a higher risk of splashing.[15]
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves that have been inspected prior to use.[11] The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[11]
 - Lab Coat/Protective Clothing: A lab coat is required.[8] For larger spills, a full suit may be necessary.[8] Wear fire/flame resistant and impervious clothing.[11]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a dust cartridge (type N95 or equivalent).[11][14]

4.3. Handling and Storage

- Handling:
 - Avoid dust formation.[11]
 - Avoid breathing mist, gas, or vapors.[11]
 - Avoid contact with skin and eyes.[11]
 - Do not eat, drink, or smoke when using this product.[6]

- Wash hands thoroughly after handling.[4][6]
- Storage:
 - Keep container tightly closed in a cool, dry, and well-ventilated area.[4][8]
 - Store away from strong oxidizing agents.[4]
 - The suggested chemical storage pattern is Organic #9, with other dyes, indicators, and stains.[4]

Emergency Procedures

5.1. First Aid Measures

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[11] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[11]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[11]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes.[11] Remove contact lenses if present and easy to do so.[4] Consult a doctor.[11]
- If Swallowed: Rinse mouth with water.[11] Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[11]

5.2. Spill and Leak Procedures

- Minor Spills:
 - Use appropriate tools to put the spilled solid in a convenient waste disposal container.[8]
 - Dampen with water to prevent dusting before sweeping.[2]
 - Finish cleaning by spreading water on the contaminated surface and dispose of according to local and regional authority requirements.[8]

- Large Spills:
 - Evacuate personnel to safe areas.[11]
 - Keep people away from and upwind of the spill/leak.[11]
 - Use a shovel to put the material into a convenient waste disposal container.[8]
 - Prevent further spillage or leakage if it is safe to do so.[11] Do not let the chemical enter drains.[11]
 - Finish cleaning by spreading water on the contaminated surface and allow it to be evacuated through the sanitary system.[8]

5.3. Fire-Fighting Measures

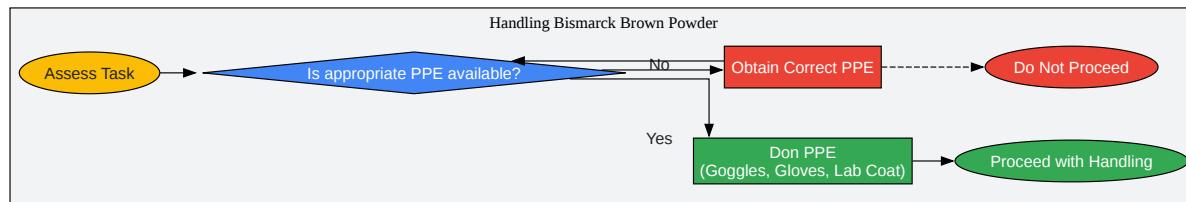
- Suitable Extinguishing Media: Use a tri-class dry chemical fire extinguisher, water spray, fog, or foam.[4] Do not use a water jet for large fires.[8]
- Specific Hazards: When heated to decomposition, it may emit toxic fumes.[4] Products of combustion may include carbon oxides, nitrogen oxides, and halogenated compounds.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[11]

Disposal Considerations

Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal laws and regulations.[11] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[11]

Visual Guides

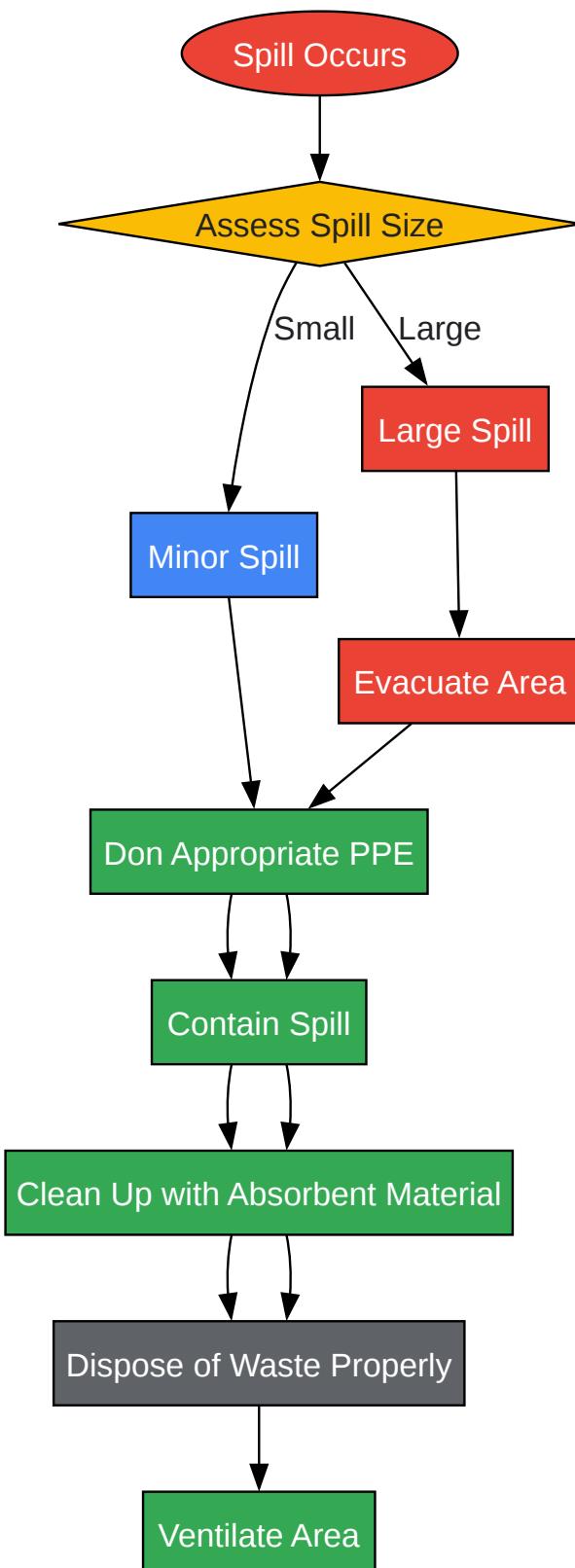
Personal Protective Equipment (PPE) Workflow



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Caption: PPE selection workflow for handling Bismarck Brown powder.

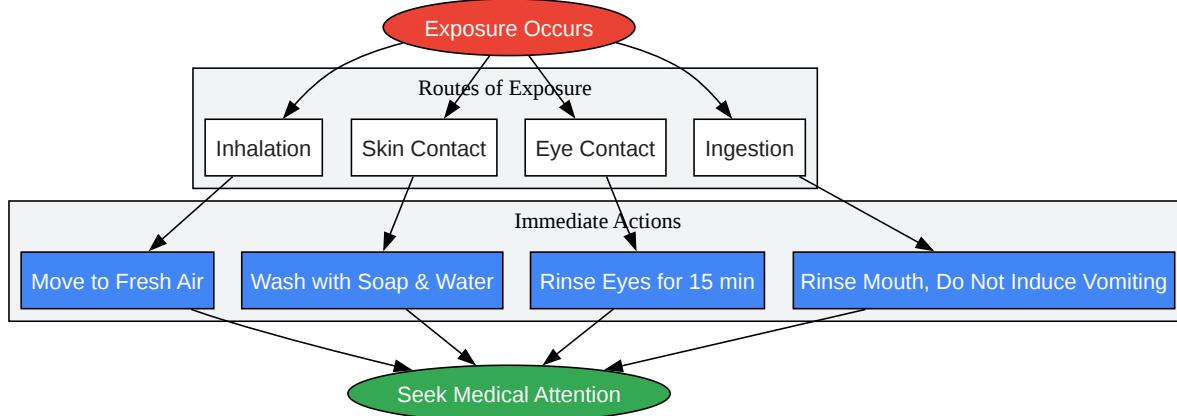
Spill Response Logical Diagram



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Caption: Logical flow for responding to a Bismarck Brown powder spill.

First Aid Signaling Pathway



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Caption: First aid response pathway following exposure to Bismarck Brown.

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